

Application Notes and Protocols: Sodium Persulfate as a Desizing Agent in Textiles

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sodium persulfate

CAS No.: 15593-29-0

Cat. No.: B1174366

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **sodium persulfate** as an oxidative desizing agent in the textile industry. The information is intended for research and development professionals to understand the application, methodology, and quantitative aspects of this process.

Introduction

Sizing is a crucial process in textile manufacturing where a protective film is applied to warp yarns to enhance their strength and smoothness, thereby preventing breakage during weaving. After weaving, the removal of this sizing agent, a process known as desizing, is essential for subsequent wet processing stages like scouring, bleaching, dyeing, and finishing. Incomplete desizing can lead to uneven dyeing and finishing, significantly impacting the final product's quality.

Sodium persulfate ($\text{Na}_2\text{S}_2\text{O}_8$) is a powerful oxidizing agent used for the oxidative desizing of textiles, particularly those made from cotton and its blends with synthetic fibers.^{[1][2]} It

effectively degrades natural sizing agents like starch and its derivatives into water-soluble byproducts that can be easily washed off the fabric.[1] The process is typically carried out in an alkaline medium.[1][2]

Mechanism of Action

Sodium persulfate, in the presence of alkali and heat, decomposes to generate highly reactive sulfate free radicals ($\text{SO}_4^{\cdot-}$). These radicals are strong oxidizing species that attack and break down the large, insoluble starch molecules (amylose and amylopectin) into smaller, water-soluble fragments like dextrans and sugars. This degradation reduces the molecular weight of the starch, allowing for its efficient removal from the fabric during washing.

The overall desizing process involves three main steps:

- Impregnation: The textile fabric is impregnated with an aqueous solution of **sodium persulfate** and other auxiliaries.[3]
- Degradation: The fabric is then subjected to a specific temperature and dwell time, during which the **sodium persulfate** degrades the sizing agent.[1][3]
- Washing: Finally, the fabric is thoroughly washed to remove the degraded sizing products and any residual chemicals.[1][3]

Quantitative Data

The efficiency of the **sodium persulfate** desizing process is influenced by several parameters, including the concentration of **sodium persulfate** and alkali, temperature, and treatment time. The following tables summarize the quantitative data from various cited experimental protocols.

Table 1: Process Parameters for **Sodium Persulfate** Desizing

Parameter	Range	Unit	Notes
Sodium Persulfate Conc.	0.5 - 2.0	% (w/v)	Higher concentrations can increase desizing efficiency but also risk fiber damage.[1]
Alkali (e.g., NaOH) Conc.	0.3 - 6.0	% (w/v)	Maintains a high pH (typically >10) necessary for the oxidative process.[1][2]
Temperature	20 - 160	°C	The reaction rate is temperature-dependent; higher temperatures require shorter dwell times.[1]
Treatment Time	30 sec - 24 hrs	-	Varies significantly with the chosen process (e.g., steaming vs. cold pad-batch).[1]
Wetting Agent Conc.	0.1 - 0.5	% (w/v)	Improves the penetration of the desizing liquor into the fabric.[2][4]
Liquor Pickup	~100	%	The amount of desizing solution retained by the fabric after padding.[1]

Table 2: Performance Metrics of **Sodium Persulfate** Desizing

Metric	Typical Value	Description
TEGEWA Violet Scale	7 - 9	A common method for assessing the degree of desizing, with higher numbers indicating better size removal. [1] [2]
Whiteness Index	62.5 - 86	Measures the whiteness of the fabric after treatment. Oxidative desizing can contribute to bleaching. [2]
Degree of Polymerization (DP)	2300 - 2550	An indicator of cellulose fiber integrity. A significant decrease suggests fiber damage. [1] [2]

Experimental Protocols

Below are detailed protocols for two common methods of **sodium persulfate** desizing: a continuous (pad-steam) process and a batch (cold pad-batch) process.

Protocol 1: Continuous Pad-Steam Desizing

This method is suitable for large-scale, continuous production.

- Preparation of Desizing Liquor:
 - Prepare an aqueous solution containing:
 - **Sodium Persulfate:** 0.5 - 2.0% (w/v)
 - Sodium Hydroxide: 3.0 - 6.0% (w/v)
 - Wetting Agent: 0.5% (w/v)
 - Ensure all components are fully dissolved.
- Fabric Impregnation (Padding):

- Pass the sized fabric through the desizing liquor in a padding mangle.
- Adjust the squeeze rollers to achieve a wet pickup of approximately 100%.[\[1\]](#)[\[2\]](#)
- Steaming:
 - Immediately after padding, feed the fabric into a steamer.
 - Steam the fabric at 103-105°C for a dwell time of 1-2 minutes.[\[1\]](#)
- Washing and Rinsing:
 - After steaming, thoroughly wash the fabric with hot water (85-95°C) to remove the degraded size and residual chemicals.[\[2\]](#)
 - Follow with a cold water rinse.
 - The addition of a detergent to the wash water can enhance the removal of sizing agents.
[\[1\]](#)
- Drying:
 - Dry the desized fabric using a suitable method (e.g., stentering).

Protocol 2: Batch Cold Pad-Batch Desizing

This method is suitable for smaller batches and requires a longer dwell time at ambient temperature.

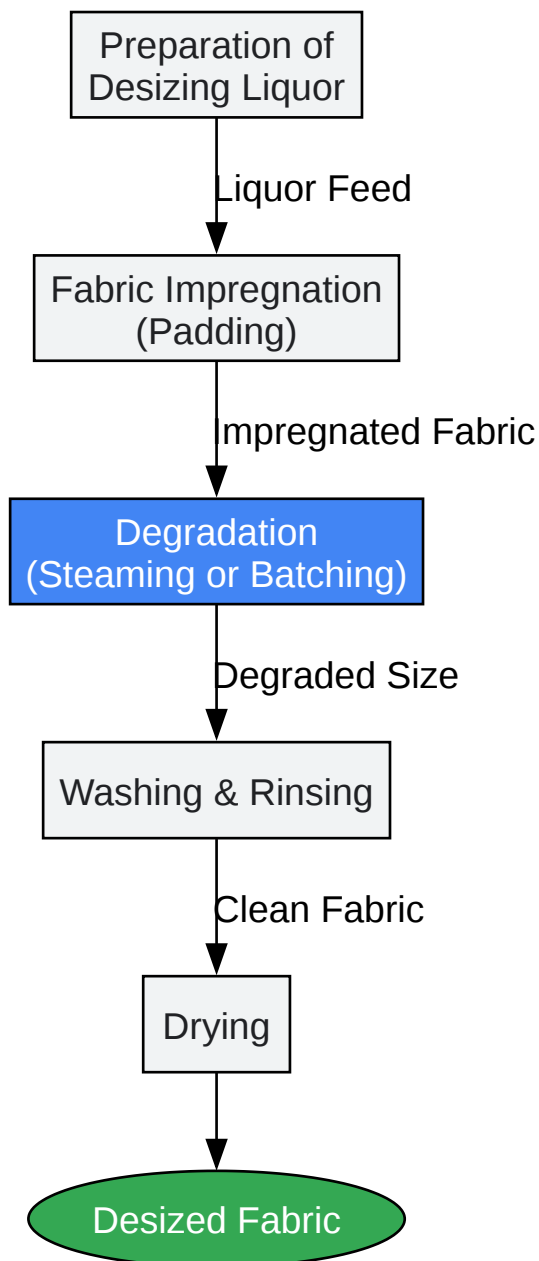
- Preparation of Desizing Liquor:
 - Prepare an aqueous solution containing:
 - **Sodium Persulfate:** 0.5 - 1.0% (w/v)
 - Sodium Hydroxide: 1.0 - 3.0% (w/v)
 - Wetting Agent: 0.5% (w/v)

- Ensure all components are fully dissolved.
- Fabric Impregnation (Padding):
 - Pass the sized fabric through the desizing liquor in a padding mangle.
 - Adjust the squeeze rollers to achieve a wet pickup of approximately 100%.[\[1\]](#)[\[2\]](#)
- Batching:
 - Wind the impregnated fabric onto a batching roller.
 - Wrap the roller with a plastic sheet to prevent drying and ensure a uniform reaction environment.[\[1\]](#)
 - Store the batch at room temperature for 16-24 hours.[\[1\]](#)
- Washing and Rinsing:
 - After the batching period, unroll the fabric and wash it thoroughly with hot water (85-95°C), potentially with the addition of alkali and a detergent to the initial washing baths.[\[1\]](#)[\[2\]](#)
 - Follow with a cold water rinse.
- Drying:
 - Dry the desized fabric.

Visualizations

Diagram 1: Oxidative Desizing Workflow

Workflow of Sodium Persulfate Oxidative Desizing

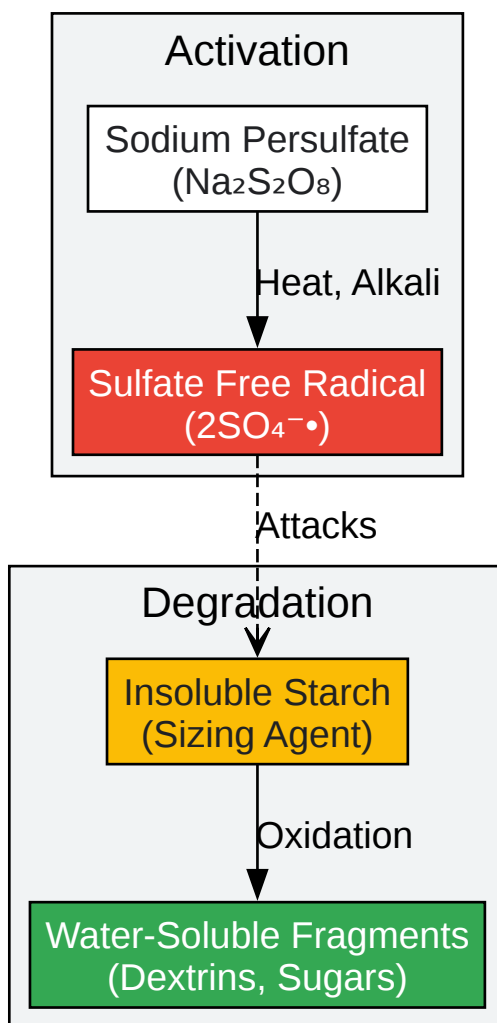


[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the sequential steps involved in the **sodium persulfate** oxidative desizing process.

Diagram 2: Chemical Mechanism of Starch Degradation

Mechanism of Starch Degradation by Sodium Persulfate



[Click to download full resolution via product page](#)

Caption: A diagram showing the activation of **sodium persulfate** and the subsequent oxidative degradation of starch.

Advantages and Disadvantages

Advantages:

- Effectiveness: **Sodium persulfate** is highly effective in degrading starch-based sizes.[1]
- Versatility: It can be used in both continuous and batch processes.[1]

- Combined Processes: Oxidative desizing can be combined with scouring and bleaching steps, potentially saving time, energy, and water.[1]
- Liquid Formulations: Commercial preparations are often available in a liquid form, which is easy to dose and handle.[1]

Disadvantages:

- Fiber Damage: As a strong oxidizing agent, **sodium persulfate** can damage cellulosic fibers like cotton if the process parameters (especially concentration, temperature, and pH) are not carefully controlled.[1][2] This can be monitored by measuring the degree of polymerization (DP) of the cellulose.
- Chemical Handling: Persulfates are oxidizing chemicals and require careful handling and storage.
- Environmental Concerns: The effluent from the desizing process contains residual chemicals and degraded sizing products that may require treatment before discharge.

Conclusion

Sodium persulfate is a potent and widely used chemical for the oxidative desizing of textiles. Its effectiveness in removing starch-based sizes makes it a valuable tool in textile wet processing. However, careful control of process parameters is critical to achieve efficient desizing while minimizing damage to the fabric. The protocols and data presented in these notes provide a comprehensive guide for researchers and professionals working with this desizing agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. US4478737A - Liquid oxidative desizing agent and process for oxidative desizing - Google Patents \[patents.google.com\]](#)
- [2. CA1134107A - Oxidative desizing agent and process for oxidative desizing - Google Patents \[patents.google.com\]](#)
- [3. Desizing - Wikipedia \[en.wikipedia.org\]](#)
- [4. textilelearner.net \[textilelearner.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Persulfate as a Desizing Agent in Textiles]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1174366/docs#application-notes-and-protocols-sodium-persulfate-as-a-desizing-agent-in-textiles\]](https://www.benchchem.com/product/b1174366/docs#application-notes-and-protocols-sodium-persulfate-as-a-desizing-agent-in-textiles)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check